

Technical Guide: Physicochemical Characterization of (3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine

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Compound of Interest

Compound Name: (3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine

Cat. No.: B151552

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the melting point of **(3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine**, a key chiral building block in pharmaceutical research and advanced organic synthesis.^[1] This document includes a compilation of reported melting point data, a detailed experimental protocol for its determination, and a workflow diagram illustrating its application in drug development.

Physicochemical Properties: Melting Point

(3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine is a white to almost white crystalline powder.^{[1][2]} Its melting point is a critical parameter for identification, purity assessment, and process control in synthetic chemistry. A review of available data reveals some variability in the reported melting point, which may be attributable to different crystalline forms (polymorphism) or variations in experimental conditions.

Data Presentation: Reported Melting Points

| Melting Point Range (°C) | Source Type |
|--------------------------|------------------------|
| 77 - 81 | Safety Data Sheet[3] |
| 78.0 - 81.0 | Commercial Supplier[1] |
| 111 - 115 | Commercial Supplier[2] |
| 113 | Chemical Database[4] |

Experimental Protocol: Melting Point Determination

The following is a standard protocol for determining the melting point of a crystalline solid like **(3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine** using a digital melting point apparatus.

Methodology:

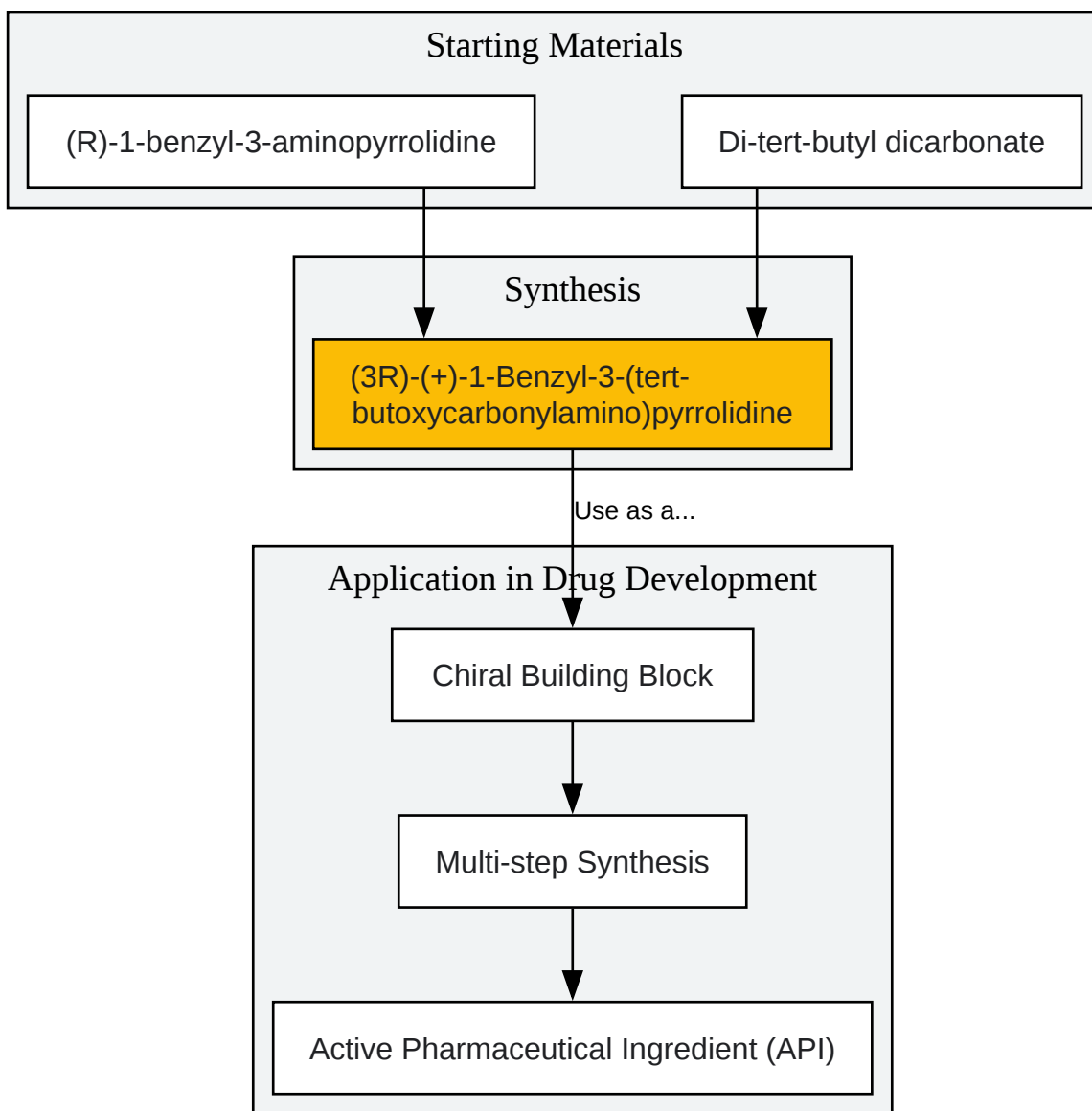
- **Sample Preparation:** A small amount of the crystalline **(3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine** is finely powdered. This powder is then packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a calibrated digital melting point apparatus.
- **Heating Profile:**
 - A rapid heating phase is initiated to bring the temperature to approximately 10-15°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.
- **Observation and Recording:** The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The melting range is reported as the range between these two temperatures.

- Purity Indication: A sharp melting range (typically less than 2°C) is indicative of a high-purity compound. A broad melting range can suggest the presence of impurities.

Role in Pharmaceutical Synthesis

(3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine is a valuable intermediate in the synthesis of active pharmaceutical ingredients (APIs), particularly those requiring specific stereochemistry for their biological activity.^[1] The benzyl and tert-butoxycarbonyl (Boc) groups serve as protecting groups, allowing for selective chemical modifications at other parts of the molecule.^[1]

Mandatory Visualization: Synthetic Workflow



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Caption: Workflow of **(3R)-(+)-1-Benzyl-3-(tert-butoxycarbonylamino)pyrrolidine** in API synthesis.

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References

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